

Molecular formula and weight of 1-Cyclopropylpropan-2-ol

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Compound of Interest

Compound Name: 1-Cyclopropylpropan-2-ol

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Technical Data Sheet: 1-Cyclopropylpropan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides the fundamental physicochemical properties of **1-Cyclopropylpropan-2-ol**, a secondary alcohol characterized by the presence of a cyclopropyl ring.

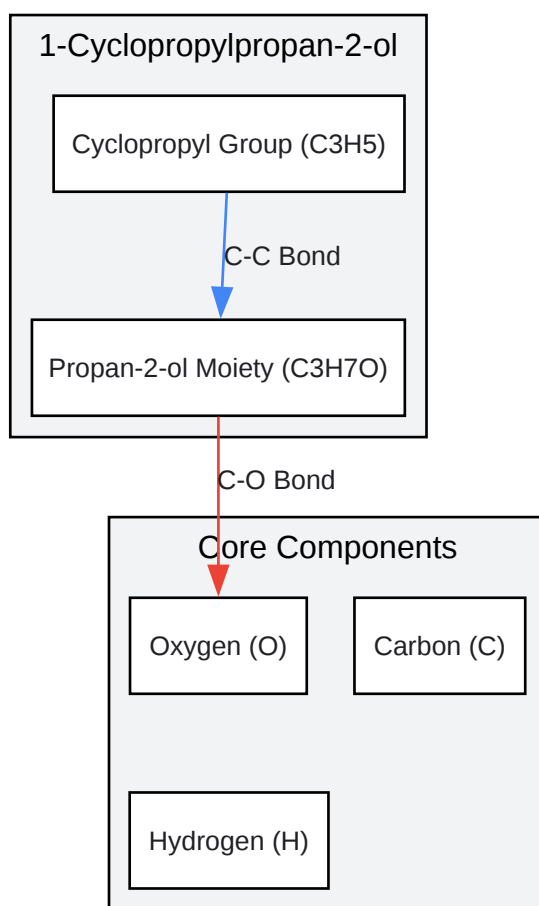
Physicochemical Properties

The core quantitative data for **1-Cyclopropylpropan-2-ol** are summarized in the table below. This information is essential for experimental design, reaction stoichiometry, and analytical characterization.

Identifier	Value	Source
Molecular Formula	C6H12O	PubChem CID: 20074043[1]
Molecular Weight	100.16 g/mol	PubChem CID: 20074043, 75539611[1][2]

Structural Information

The molecular structure of **1-Cyclopropylpropan-2-ol** consists of a cyclopropyl group attached to a propan-2-ol moiety. This combination of a strained three-membered ring and a secondary alcohol functional group influences its chemical reactivity and physical properties.



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References

- 1. 1-Cyclopropylpropan-2-ol | C₆H₁₂O | CID 20074043 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2R)-1-cyclopropylpropan-2-ol | C₆H₁₂O | CID 75539611 - PubChem [pubchem.ncbi.nlm.nih.gov]
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